

2-Methoxypyridine-3-sulfonyl chloride physical properties

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Compound of Interest

Compound Name: 2-Methoxypyridine-3-sulfonyl chloride

Cat. No.: B126392

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An In-depth Technical Guide to **2-Methoxypyridine-3-sulfonyl chloride**

This technical guide provides a comprehensive overview of the physical properties, handling, and synthetic utility of **2-Methoxypyridine-3-sulfonyl chloride**, a key intermediate in pharmaceutical and chemical research. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Physical and Chemical Properties

2-Methoxypyridine-3-sulfonyl chloride is a substituted pyridine derivative.^[1] Its structure incorporates a methoxy group and a reactive sulfonyl chloride functional group, making it a valuable building block in organic synthesis.^[2]

Structural and Physical Data Summary

The key physical and chemical properties of **2-Methoxypyridine-3-sulfonyl chloride** are summarized in the table below for quick reference.

Property	Value	Source
CAS Number	219715-44-3	[3] [4] [5]
Molecular Formula	C ₆ H ₆ CINO ₃ S	[3] [6]
Molecular Weight	207.63 g/mol	[3] [7]
Appearance	White to Crystalline Low Melting Solid	[2]
Purity	>95% (Typical)	[8]
Storage Temperature	2-8°C, Inert atmosphere	[3]

Note: Specific properties like melting point, boiling point, and density for this exact compound are not consistently published. Data for analogous compounds suggest it is a solid at room temperature.

Experimental Protocols and Handling

Given the reactive nature of the sulfonyl chloride group, specific handling and experimental procedures are required. The compound is sensitive to moisture and can react with water, liberating toxic gas.[\[8\]](#)

Recommended Storage and Handling

Proper storage is crucial to maintain the integrity of the compound.

- Storage: Store in a cool, dry, and well-ventilated area in tightly sealed containers.[\[8\]](#)
Recommended storage is under an inert atmosphere at refrigerated temperatures (2-8°C).[\[3\]](#)
Keep away from water, moist air, strong oxidizing agents, bases, amines, and alcohols.[\[8\]](#)
- Handling: Use only under a chemical fume hood.[\[8\]](#) Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and protective clothing.[\[8\]](#)
Avoid breathing dust, vapor, mist, or gas and prevent contact with skin and eyes.[\[8\]](#) Ensure eyewash stations and safety showers are readily accessible.[\[8\]](#)

General Synthetic Protocol: Sulfonamide Formation

The synthesis of sulfonamides is a primary application of sulfonyl chlorides and is a fundamental reaction in medicinal chemistry.^[9] The following is a general procedure for the reaction of a sulfonyl chloride, such as **2-Methoxypyridine-3-sulfonyl chloride**, with an amine to form a sulfonamide.



Procedure:

- Dissolve the amine (1.0 equivalent) in a suitable aprotic solvent (e.g., dichloromethane, tetrahydrofuran) containing a non-nucleophilic base (e.g., triethylamine or pyridine, 1.2 equivalents).
- Cool the mixture to 0 °C in an ice-water bath.
- Slowly add a solution of **2-Methoxypyridine-3-sulfonyl chloride** (1.05 equivalents) in the same solvent to the cooled amine solution.
- Allow the reaction mixture to stir at 0 °C for 30 minutes and then warm to room temperature, stirring for an additional 2-4 hours.
- Monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., ethyl acetate).^[9]
- Combine the organic layers, wash with saturated brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.^[9]
- Purify the crude product by column chromatography or recrystallization to yield the desired sulfonamide.

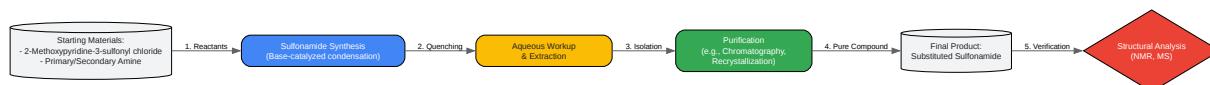
Synthetic Pathways and Applications

2-Methoxypyridine-3-sulfonyl chloride is a versatile reagent, primarily used in the synthesis of more complex molecules, particularly those with therapeutic potential.

Role in Drug Discovery

The sulfonamide functional group is a common feature in many drug candidates.^[9] Sulfonyl chlorides are key precursors for creating these sulfonamides. For instance, various methoxypyridine sulfonamide derivatives have been designed and synthesized as potent PI3K/mTOR dual inhibitors for cancer treatment.^[10] The methoxypyridine moiety can be crucial for binding to target proteins and improving metabolic stability.^[10]

Below is a diagram illustrating the general workflow for utilizing a sulfonyl chloride in the synthesis of a sulfonamide, a common step in pharmaceutical development.



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